

Application of the Intradermal Capsaicin Model for IP2015 Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IP2015
CAS No.: 1320346-14-2
Cat. No.: B12376101

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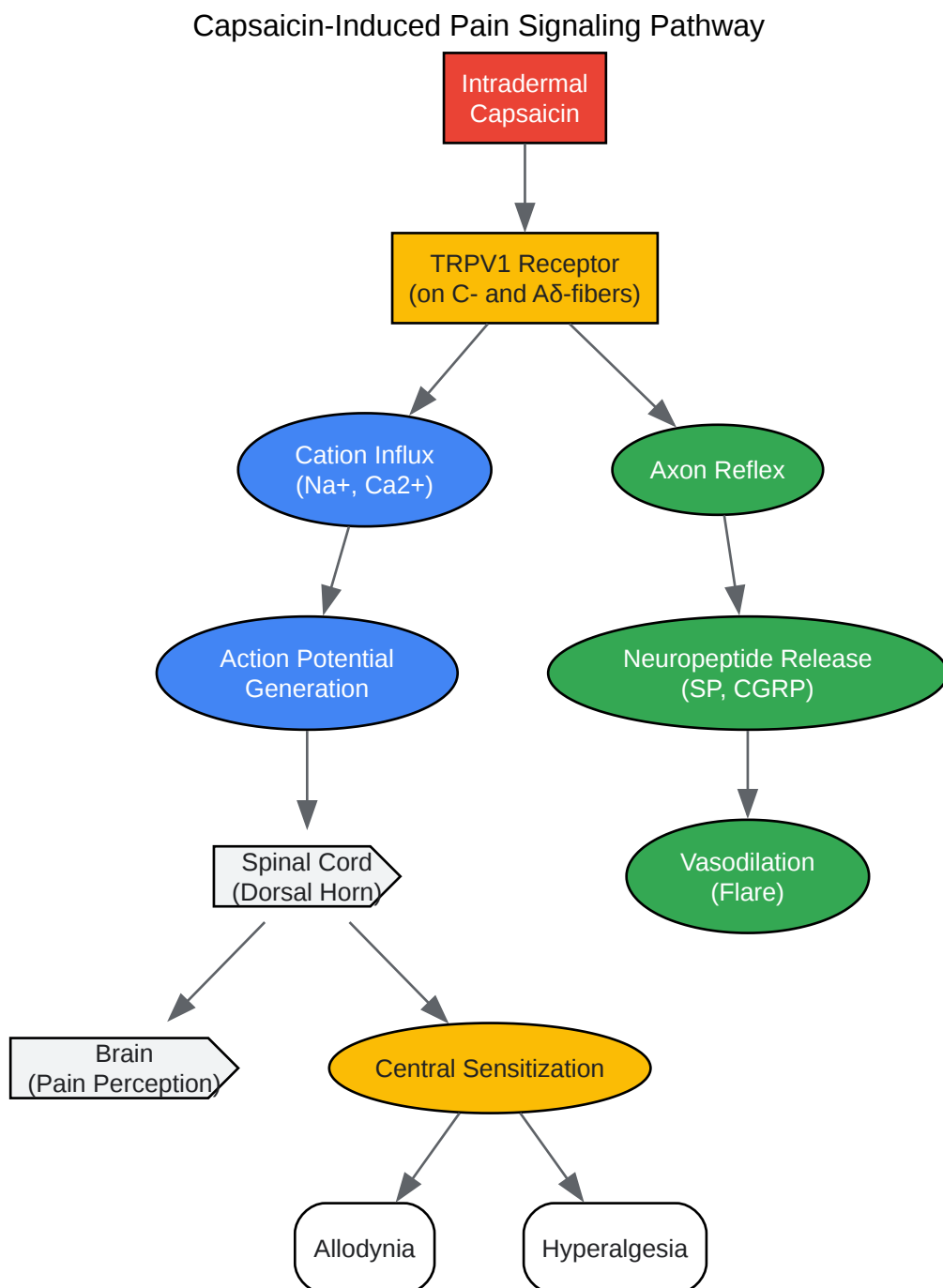
Introduction

The intradermal capsaicin model is a well-established human experimental pain model that reliably induces key features of neuropathic pain, including spontaneous burning pain, neurogenic inflammation (flare), and cutaneous hypersensitivity (allodynia and hyperalgesia). This model is a valuable tool in early-phase clinical drug development for evaluating the analgesic efficacy of novel compounds. This document provides detailed application notes and protocols for utilizing the intradermal capsaicin model in the investigation of **IP2015** (pudafensine), a novel monoamine reuptake inhibitor with therapeutic potential in neuropathic pain.

IP2015 is a dual dopamine and serotonin reuptake inhibitor. Its mechanism of action in pain modulation is believed to involve the enhancement of descending inhibitory pain pathways. The intradermal capsaicin model provides a robust platform to assess the pharmacodynamic effects of **IP2015** on capsaicin-induced pain and hypersensitivity, offering insights into its potential clinical utility.

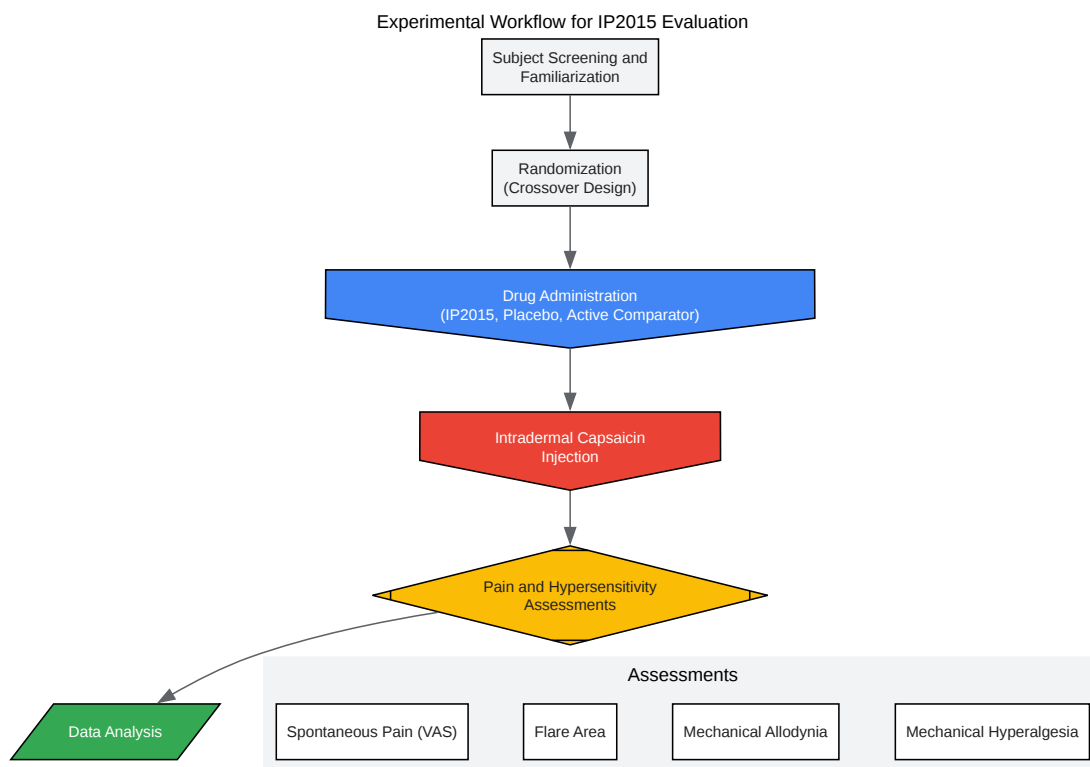
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathway activated by intradermal capsaicin and the general experimental workflow for evaluating the effects of **IP2015**.



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Capsaicin-Induced Pain Signaling Pathway

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- To cite this document: BenchChem. [Application of the Intradermal Capsaicin Model for IP2015 Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12376101/docs#application-of-the-intradermal-capsaicin-model-for-ip2015-research\]](https://www.benchchem.com/product/b12376101/docs#application-of-the-intradermal-capsaicin-model-for-ip2015-research)

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